In-Depth Technical Guide: Predicted NMR Spectra of D-Raffinose Undecaacetate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*d-Raffinose undecaacetate*
CAS No.:	*6424-12-0*
Cat. No.:	*B1354312*

Get Quote

Executive Summary & Structural Logic

D-Raffinose Undecaacetate (Peracetylated Raffinose) is the fully acetylated derivative of the trisaccharide raffinose (

-D-galactopyranosyl-(1

6)-

-D-glucopyranosyl-(1

2)-

-D-fructofuranoside).

In carbohydrate chemistry, this molecule serves as a critical reference standard for purity analysis and a protected intermediate in oligosaccharide synthesis. The acetylation of all 11 hydroxyl groups fundamentally alters the NMR profile compared to native raffinose, primarily through the deshielding effect of the acetyl groups on the ring protons (the "alpha-effect"), shifting methine protons downfield by approximately 1.0–1.5 ppm.

© 2026 BenchChem. All rights reserved.

Structural Connectivity

The molecule consists of three distinct pyranose/furanose ring systems:

- Ring A (Galactose): Terminal

  -D-galactopyranose unit.
- Ring B (Glucose): Central

  -D-glucopyranose unit, linked at C6 to Galactose and C1 to Fructose.
- Ring C (Fructose): Terminal

  -D-fructofuranose unit.

Synthesis & Preparation Protocol

To ensure the NMR data corresponds to the correct species, the sample must be prepared via exhaustive acetylation. Partial acetylation yields complex mixtures with split signals.

Standard Peracetylation Protocol

Reagents: Acetic Anhydride (

), Pyridine, DMAP (catalytic).

- Dissolution: Dissolve 100 mg of D-Raffinose pentahydrate in 2.0 mL of anhydrous pyridine.
- Acetylation: Add 2.0 mL of Acetic Anhydride dropwise at 0°C. Add a single crystal of DMAP.
- Reaction: Allow to warm to room temperature and stir for 12–16 hours under

  .
- Quench: Pour into ice water (20 mL) and extract with Dichloromethane (DCM).
- Purification: Wash organic layer with 1M HCl (to remove pyridine), saturated

  , and brine. Dry over

© 2026 BenchChem. All rights reserved.

and concentrate.

- Validation: The product should appear as a white foam or amorphous solid.

Predicted NMR Spectral Analysis

The following chemical shift predictions are synthesized from fragment analysis of Sucrose Octaacetate and Melibiose Octaacetate, applying standard substituent effects for glycosidic linkages.

H NMR Spectrum (400–600 MHz,)

The spectrum is dominated by three distinct regions: the deshielded ring protons, the anomeric protons, and the acetyl methyl groups.

Region I: Acetyl Methyls (

1.9 – 2.2 ppm)

- Signal: A cluster of 11 sharp singlets.
- Integration: 33 protons.
- Assignment: These correspond to the acetate

  groups. The anomeric acetates (if any were present) would be distinct, but here the anomeric positions are glycosidic, except for the potential reducing end if hydrolyzed. However, in Raffinose Undecaacetate, all anomeric centers are locked in glycosidic bonds or non-reducing linkages (Sucrose unit). Correction: Raffinose is non-reducing; there are no anomeric acetates. All 11 acetates are on non-anomeric oxygens.

Region II: Ring Protons (

3.5 – 5.8 ppm)

- Diagnostic Anomeric Protons:
  - H-1 (Gal):

© 2026 BenchChem. All rights reserved.

4.90 – 5.10 ppm (doublet,

Hz). Characteristic of

-galacto configuration.

- H-1 (Glc):

  5.60 – 5.70 ppm (doublet,

  Hz). The anomeric proton of the central glucose is heavily deshielded due to the glycosidic bond to fructose.

- Deshielded Ring Protons (Methines):
  - Protons at C2, C3, and C4 of Galactose and Glucose, and C3, C4 of Fructose are acetylated. They appear in the

    4.8 – 5.6 ppm range.
  - H-4 (Gal): Often a distinct broad signal or doublet of doublets around 5.4 ppm due to axial-equatorial coupling.
- Shielded Linkage Protons:
  - H-6a/6b (Glc): These protons are not acetylated directly (involved in the

    linkage). They appear upfield relative to acetylated H6s, typically

    3.6 – 3.9 ppm.
  - H-6a/6b (Gal) & H-1a/1b (Fru): Acetylated primary alcohols, appearing as multiplets

    4.1 – 4.5 ppm.

C NMR Spectrum (100–150 MHz,)

The carbon spectrum provides the most definitive confirmation of the trisaccharide skeleton.

Region I: Carbonyls (

© 2026 BenchChem. All rights reserved.

169 – 171 ppm)

- Cluster of 11 signals corresponding to the ester carbonyls (

).

Region II: Anomeric Carbons (

90 – 105 ppm)

- C-2 (Fru):

  104 – 105 ppm. Quaternary anomeric carbon (ketose), distinctively downfield.

- C-1 (Glc):

  90 – 93 ppm. Non-reducing

  -glucoside.[1]

- C-1 (Gal):ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  96 – 99 ppm.

  -galactoside linkage.[1][2][3]

Region III: Ring & Linkage Carbons (

60 – 80 ppm)

- C-6 (Glc):

  68 – 70 ppm. Downfield shift due to glycosylation (glycosylation shift) compared to unsubstituted C6 (

  61 ppm).

- C-6 (Gal), C-1 (Fru), C-6 (Fru):

  61 – 63 ppm. Typical acetylated primary carbons (

© 2026 BenchChem. All rights reserved.

).

- Ring Carbons (CH-OAc):

  68 – 75 ppm.

Consolidated Data Tables

Table 1: Predicted H NMR Chemical Shifts ( )

Residue	Proton	Predicted Shift (ppm)	Multiplicity	Coupling (Hz)	Structural Note
Galactose	H-1	5.05	d	3.5	-Anomeric
	H-2	5.20	dd	10.0, 3.5	Acetylated
	H-3	5.35	dd	10.0, 3.4	Acetylated
	H-4	5.45	m	-	Galacto-config
	H-5	4.20	m	-	Ring CH
	H-6a/b	4.10 - 4.30	m	-	
Glucose	H-1	5.65	d	3.8	-Anomeric
	H-2	4.85	dd	10.0, 3.8	Acetylated
	H-3	5.50	t	9.5	Acetylated
	H-4	5.10	t	9.5	Acetylated
	H-5	4.05	m	-	Ring CH
	H-6a/b	3.70 - 3.90	m	-	Linkage Site ( )
Fructose	H-1a/b	4.20 - 4.40	d	12.0	
	H-3	5.40	d	8.0	Acetylated
	H-4	5.35	t	8.0	Acetylated
	H-5	4.20	m	-	Ring CH
	H-6a/b	4.20 - 4.40	m	-	

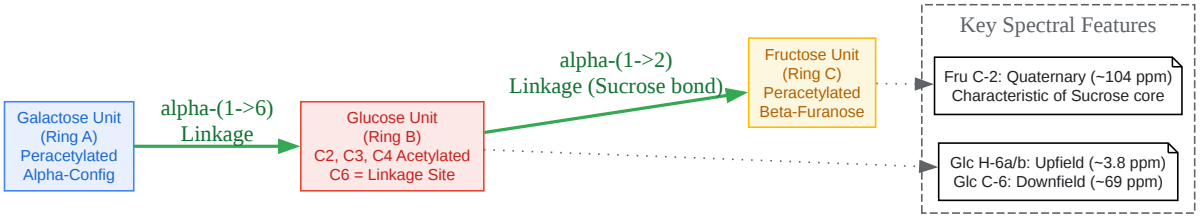
Table 2: Predicted C NMR Chemical Shifts ( )

© 2026 BenchChem. All rights reserved.

Carbon Type	Predicted Shift (ppm)	Assignment
Carbonyls	169.5 - 170.8	Acetyl (11C)
Anomeric	104.5	Fructose C-2 (Quaternary)
98.5	Galactose C-1	
92.0	Glucose C-1	
Linkage Site	68.5	Glucose C-6 (Glycosylated)
Ring CH	68.0 - 76.0	Methine carbons (CH-OAc)
Primary	61.5 - 63.5	(Gal-C6, Fru-C1, Fru-C6)
Methyls	20.5 - 20.9	Acetyl (11C)

Structural Visualization & Logic Flow

The following diagram illustrates the connectivity and the critical "building block" logic used to derive these predictions. The shifts are influenced by the specific glycosidic linkages (marked in red).



Click to download full resolution via product page

Caption: Structural connectivity of Raffinose Undecaacetate showing the Gal-(1

6)-Glc and Glc-(1

2)-Fru linkages that define the NMR splitting patterns.

References

- PubChem.Raffinose Undecaacetate Compound Summary. National Library of Medicine. [Link]
- Biological Magnetic Resonance Data Bank (BMRB).Raffinose (Unacetylated) Chemical Shifts. [Link]
- ResearchGate.13C NMR Spectra of Various Sugars (Sucrose, Raffinose). [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. alpha-D-Glcp-(1->6)-alpha-D-Glcp-(1->6)-beta-D-Glcp | C18H32O16 | CID 10074840 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alpha-D-Glcp-(1->2)-D-Galp | C12H22O11 | CID 91851612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. alpha-D-Galp-(1->2)-alpha-D-Glcp | C12H22O11 | CID 91846325 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Predicted NMR Spectra of D-Raffinose Undecaacetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354312/docs#in-depth-technical-guide-predicted-nmr-spectra-of-d-raffinose-undecaacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.